

Unveiling the Physicochemical Landscape of 1,3-Dimethoxybenzene-d3: A Technical Guide

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Compound of Interest

Compound Name: 1,3-Dimethoxybenzene-d3

Cat. No.: B15598718

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical properties of **1,3-Dimethoxybenzene-d3**, a deuterated analog of 1,3-Dimethoxybenzene. This document is tailored for researchers, scientists, and drug development professionals who utilize stable isotope-labeled compounds in their analytical workflows. While specific experimental data for the deuterated form is limited, this guide presents the known properties and offers a comparative analysis with its non-deuterated counterpart. Furthermore, it details the primary application of **1,3-Dimethoxybenzene-d3** as an internal standard in quantitative analysis and provides illustrative workflows.

Core Physical Properties: A Comparative Analysis

Quantitative data for **1,3-Dimethoxybenzene-d3** is not as extensively documented as for its non-deuterated form. The following table summarizes the available physical properties for both compounds to facilitate comparison. It is important to note that the properties of the deuterated compound are often very similar to the non-deuterated version, with minor variations expected due to the increased mass of deuterium.

Property	1,3-Dimethoxybenzene-d3	1,3-Dimethoxybenzene
Molecular Formula	C ₈ H ₇ D ₃ O ₂	C ₈ H ₁₀ O ₂
Molecular Weight	141.18 g/mol	138.16 g/mol [1]
CAS Number	78955-99-4[2]	151-10-0[3]
Boiling Point	No specific data available	85-87 °C at 7 mmHg[1]
Melting Point	No specific data available	-52 °C[1]
Density	No specific data available	1.055 g/mL at 25 °C[3]
Refractive Index	No specific data available	1.524 at 20 °C[3]
Solubility	No specific data available	Slightly soluble in water[1]

Experimental Protocols

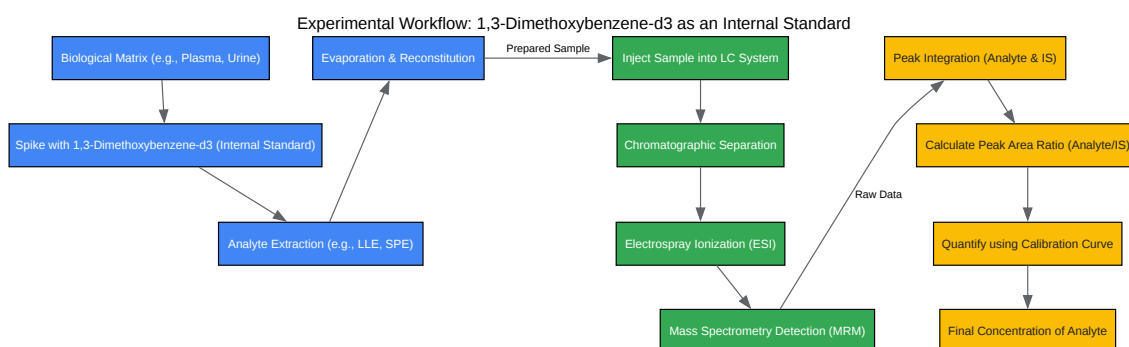
Detailed experimental protocols for the determination of the physical properties of **1,3-Dimethoxybenzene-d3** are not readily available in published literature. However, standard methodologies for determining these properties for organic compounds would be employed. These include:

- **Boiling Point:** Determined by distillation at a specific pressure, often under vacuum for high-boiling compounds, using a micro-distillation apparatus.
- **Melting Point:** For compounds that are solid at room temperature, the melting point is determined using a melting point apparatus where the sample is heated slowly, and the temperature range of melting is observed.
- **Density:** Measured using a pycnometer or a digital density meter at a controlled temperature.
- **Refractive Index:** Measured using a refractometer at a specific temperature and wavelength (typically the sodium D-line, 589 nm).
- **Solubility:** Determined by adding the compound to a solvent in small increments at a constant temperature until saturation is reached. The concentration at saturation represents the solubility.

Application as an Internal Standard: A Workflow Visualization

1,3-Dimethoxybenzene-d3 is primarily utilized as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Its chemical properties are nearly identical to the non-deuterated analyte, but its increased mass allows it to be distinguished by a mass spectrometer. This co-elution and differential detection are crucial for accurate quantification by correcting for variations in sample preparation and instrument response.

The following diagram illustrates a typical experimental workflow for using **1,3-Dimethoxybenzene-d3** as an internal standard in a quantitative LC-MS analysis.

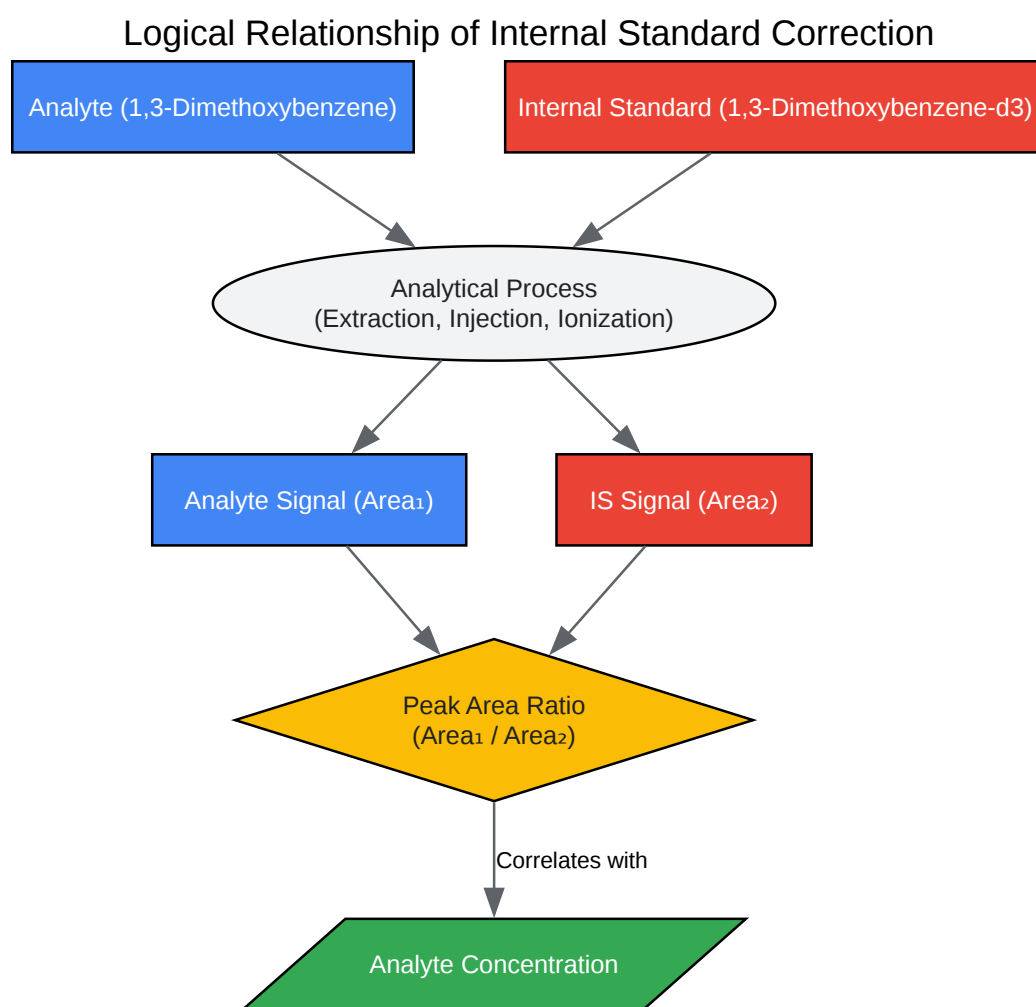


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Caption: Workflow for quantitative analysis using **1,3-Dimethoxybenzene-d3** as an internal standard.

Logical Relationship in Quantitative Analysis

The core principle of using an internal standard is based on the consistent ratio of the analyte to the internal standard, assuming both behave identically during the analytical process. The following diagram illustrates this logical relationship.



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Caption: The relationship between analyte, internal standard, and final concentration.

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